

Thermodynamic Characterization of 2-Chloro-6-Fluoro-4-Methylbenzoic Acid

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Compound of Interest

Compound Name: 2-chloro-6-fluoro-4-methylbenzoic acid

CAS No.: 1427373-49-6

Cat. No.: B6239859

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A Technical Framework for Process Optimization Part 1: Executive Summary & Physicochemical Profile

2-Chloro-6-fluoro-4-methylbenzoic acid (CAS: 1427373-49-6) represents a critical class of poly-substituted benzoic acid intermediates. Often utilized in the synthesis of agrochemicals and pharmaceutical scaffolds, its thermodynamic behavior—specifically solid-liquid equilibrium (SLE)—dictates the efficiency of crystallization, purification, and formulation processes.

Unlike simple benzoic acid, the simultaneous presence of ortho-chloro, ortho-fluoro, and para-methyl substituents introduces unique steric and electronic effects. These substituents significantly alter crystal lattice energy and solvation enthalpy compared to mono-substituted analogs. This guide provides a robust framework for characterizing these properties, utilizing structural analogs for baseline estimation where specific empirical data requires internal generation.

1.1 Physicochemical Baseline (Estimated vs. Analog)

Note: Due to the specialized nature of this intermediate, specific literature values are sparse. The "Predicted" values below are derived from Quantitative Structure-Property Relationship (QSPR) analysis of structurally homologous compounds (e.g., 2-chloro-6-fluorobenzoic acid).

Property	Value (Predicted/Range)	Rationale / Analog Reference
Molecular Formula	C ₈ H ₆ ClFO ₂	MW: 188.58 g/mol
Melting Point ()	165 – 185 °C	2-fluoro-4-methylbenzoic acid (C) suggests high lattice stability; ortho-chloro may disrupt packing slightly compared to pure fluoro analogs.
Enthalpy of Fusion ()	20 – 28 kJ/mol	Typical range for substituted benzoic acids.
pKa (Acid Dissociation)	2.2 – 2.6	Significant depression from benzoic acid (4.2) due to the ortho-effect of electron-withdrawing F and Cl atoms.
Lipophilicity (LogP)	2.6 – 2.9	Increased hydrophobicity due to -Cl and -CH ₃ groups.

Part 2: Solid-Liquid Equilibrium (Solubility)

The solubility of **2-chloro-6-fluoro-4-methylbenzoic acid** is the primary thermodynamic parameter for solvent selection. Based on the "like dissolves like" principle and data from analogous halogenated benzoic acids, the following solubility hierarchy is established for process design.

2.1 Solvent Compatibility Matrix

Solvent Class	Representative Solvents	Solubility Prediction	Thermodynamic Driver
Protic Polar	Methanol, Ethanol, IPA	High	Strong Hydrogen Bonding (Solute COOH Solvent OH).
Aprotic Polar	Acetone, Ethyl Acetate	Moderate to High	Dipole-dipole interactions; disruption of carboxylic acid dimers.
Non-Polar Aromatic	Toluene, Xylene	Moderate	stacking interactions; useful for cooling crystallization.
Non-Polar Aliphatic	Hexane, Heptane	Very Low	High polarity mismatch; excellent anti-solvents.
Water	Water	Very Low (< 0.5 g/L)	Hydrophobic aromatic ring dominates; low pH suppresses ionization.

2.2 Thermodynamic Modeling of Solubility

To scale up a crystallization process, experimental solubility data () must be correlated using thermodynamic models.

Model 1: Modified Apelblat Equation This semi-empirical model is the industry standard for correlating solubility with temperature.

- : Mole fraction solubility
- : Absolute temperature (K)[\[1\]](#)

- : Empirical parameters derived from regression.

Model 2:

(Buchowski-Ksiazczak) Equation Useful for understanding the non-ideality of the solution.

- : Non-ideality parameter.
- : Enthalpy parameter related to fusion.

Part 3: Dissolution Thermodynamics

Understanding the driving forces of dissolution is critical for predicting stability and precipitation behavior. These parameters are derived from the Van't Hoff analysis of solubility data.

3.1 Fundamental Equations

The apparent thermodynamic functions of solution are calculated as:

- Enthalpy of Solution (

):

Interpretation: A positive value indicates an endothermic process (solubility increases with temperature).

- Gibbs Energy of Solution (

):

Also defined as:

- Entropy of Solution (

):

Mechanistic Insight: For **2-chloro-6-fluoro-4-methylbenzoic acid**, dissolution in alcohols is typically entropy-driven (

) due to the disruption of the ordered solvent structure and the breaking of solute crystal lattice, despite the enthalpic cost.

Part 4: Experimental Protocols

As a self-validating system, the following protocols ensure reproducible data generation for this specific compound.

4.1 Protocol: Gravimetric Solubility Determination (Static Method)

Standard for generating saturation equilibrium curves.

- Preparation: Add excess **2-chloro-6-fluoro-4-methylbenzoic acid** solid to 50 mL of the target solvent in a jacketed equilibrium cell.
- Equilibration: Stir continuously at the target temperature (K) for 24–48 hours.
- Sampling: Stop stirring and allow phases to settle for 2 hours.
- Filtration: Withdraw supernatant using a pre-heated syringe filter (0.45 µm PTFE) to prevent precipitation during transfer.
- Quantification:
 - Transfer a weighed aliquot to a tared dish.
 - Evaporate solvent under vacuum at 40°C until constant mass is achieved.
 - Calculation:

4.2 Protocol: Thermal Analysis (DSC)

Required for determining

and

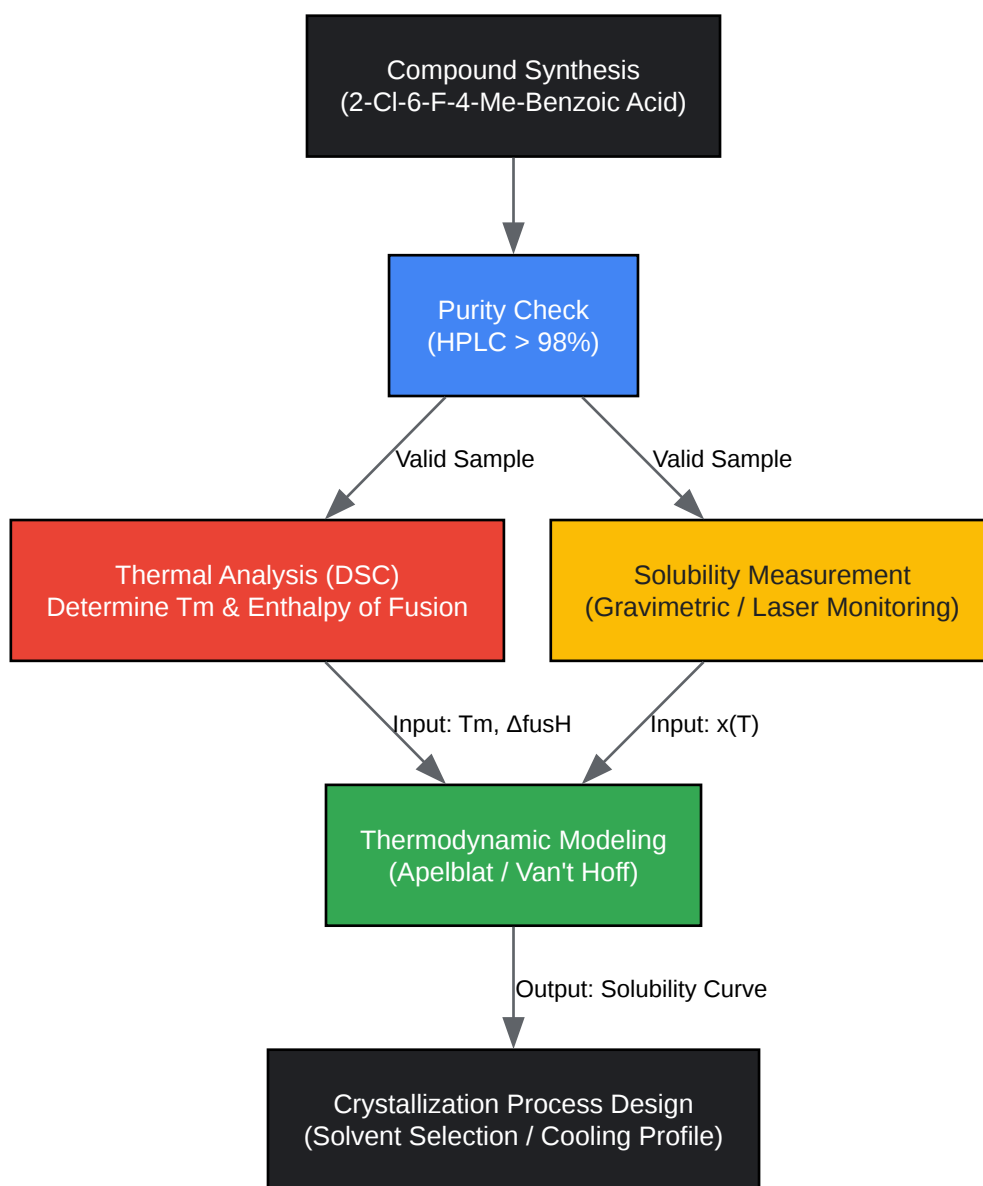
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- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).

- Calibration: Calibrate using Indium standard (C).
- Sample: Weigh 3–5 mg of dried sample into an aluminum pan; crimp seal (pinhole lid if volatile impurities suspected).
- Ramp: Heat from 30°C to 250°C at a rate of 5°C/min under Nitrogen purge (50 mL/min).
- Analysis: Integrate the endothermic melting peak. The onset temperature is ; the area under the curve is .

Part 5: Workflow Visualization

The following diagram outlines the logical flow for characterizing the thermodynamics of this intermediate, from initial synthesis to process model.



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Caption: Integrated workflow for thermodynamic characterization and process up-scaling of substituted benzoic acids.

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